

# Essential Safety and Logistics for Handling Recainam Hydrochloride

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## Compound of Interest

Compound Name: *Recainam Hydrochloride*

Cat. No.: *B1220514*

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This guide provides comprehensive, procedural information for the safe handling and disposal of **Recainam Hydrochloride**, a Class I anti-arrhythmic agent.<sup>[1]</sup> Designed for researchers, scientists, and drug development professionals, these protocols are essential for ensuring laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) for **Recainam Hydrochloride** is not readily available, it belongs to the phenylurea class of compounds, which can be toxic.<sup>[2]</sup> Therefore, caution is advised to prevent inhalation, ingestion, or skin contact.<sup>[2]</sup> This product is intended for research use only.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to ensure the appropriate level of protection.<sup>[4]</sup> The following table summarizes the recommended PPE for handling **Recainam Hydrochloride**, particularly when dealing with powdered forms or solutions.

PPE Item	Specification	Rationale
Hand Protection	Two pairs of powder-free, chemical-resistant nitrile or neoprene gloves meeting ASTM D6978 standards.[2][4][5][6]	Protects against skin contact and absorption.[5] Double-gloving is recommended for handling hazardous drugs.[5][7] The outer glove should be removed within the containment area.[5]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles.[2] A face shield is recommended for full protection against splashes.[5]	Prevents eye exposure to dust or liquid splashes.
Body Protection	A disposable, solid-front gown made of low-permeability fabric (e.g., polyethylene-coated polypropylene) with long sleeves and tight-fitting cuffs.[4][6][7]	Protects skin and clothing from contamination.[2] Standard lab coats are not recommended for handling potentially hazardous compounds.[4]
Respiratory Protection	A NIOSH-approved respirator.[2]	Necessary when handling powders outside of a chemical fume hood or biological safety cabinet to prevent inhalation.[2][6]

## Operational Plan: Handling and Disposal

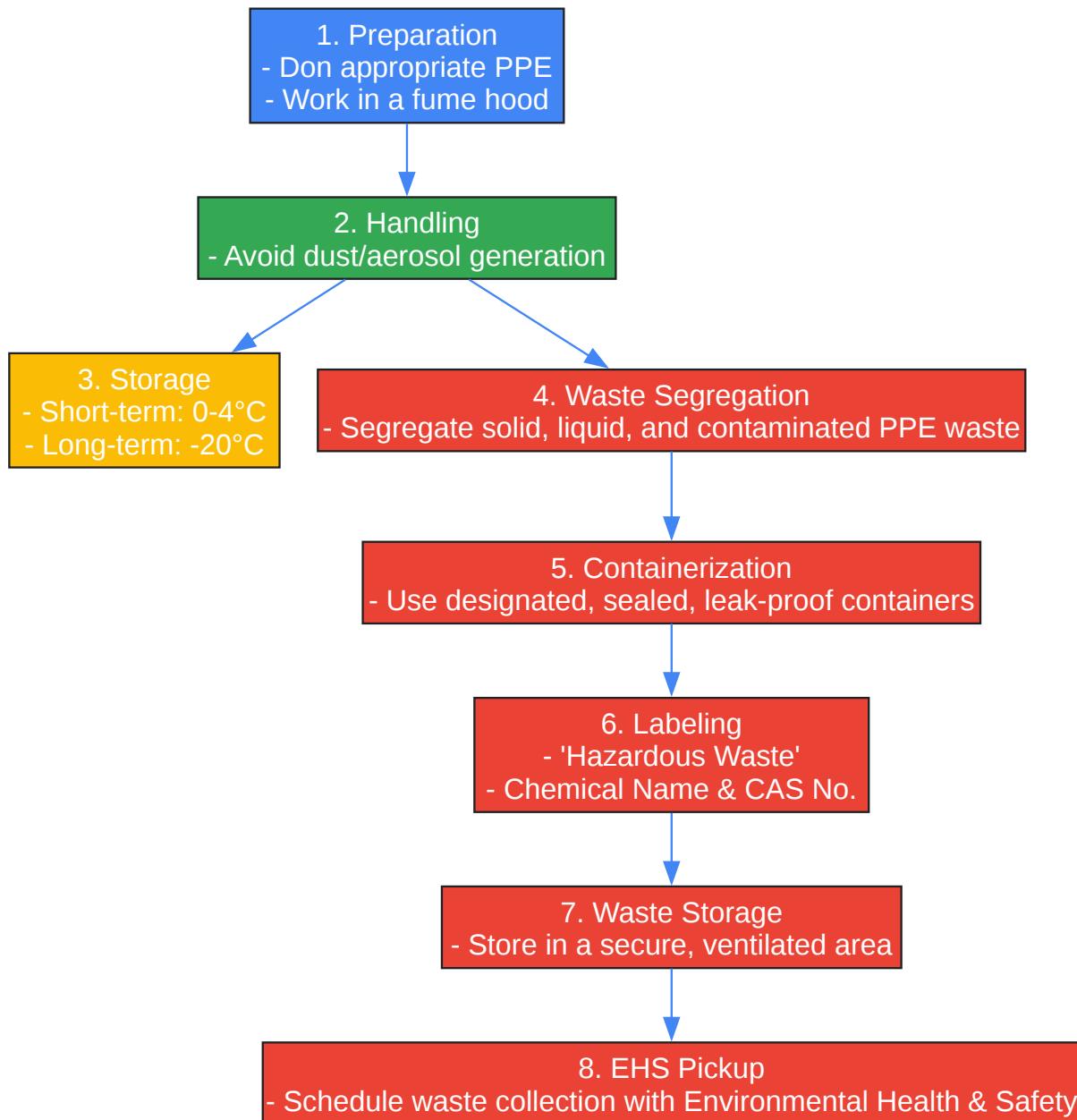
Follow these step-by-step procedures for the safe management of **Recainam Hydrochloride** from receipt to disposal.

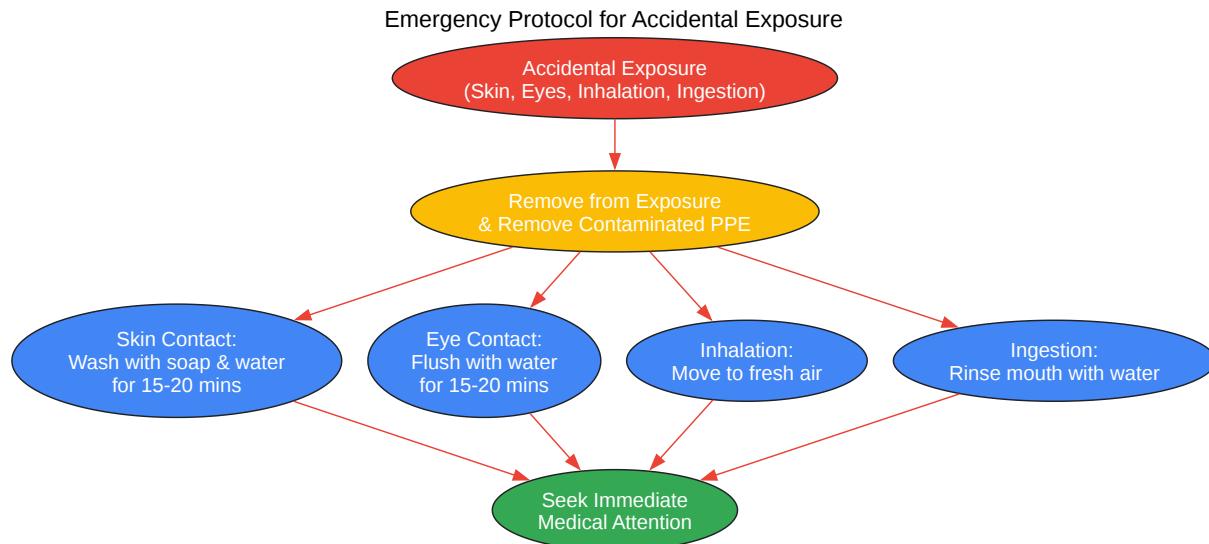
## Experimental Protocol: Safe Handling and Storage

- Preparation: Before handling, ensure all required PPE is correctly donned.[8] Prepare the workspace within a designated area, preferably a chemical fume hood or other ventilated enclosure, to minimize inhalation risk.[8]

- Handling: Handle the compound carefully to avoid generating dust or aerosols.
- Storage: Store **Recainam Hydrochloride** in a dry, dark environment. For short-term storage (days to weeks), maintain a temperature of 0-4°C. For long-term storage (months to years), store at -20°C.[3]
- Hand Washing: Always wash hands thoroughly with soap and water before donning and after removing gloves.[5][7]

## Operational Workflow for Handling Recainam Hydrochloride





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